

# Ethyl Oleate: A Comprehensive Physicochemical and Application Guide for Pharmaceutical Sciences

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## Compound of Interest

Compound Name: *Ethyl Oleate*

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## Introduction: Beyond an Excipient, A Functional Enabler in Drug Formulation

**Ethyl oleate**, the ester of oleic acid and ethanol, presents as a colorless to pale yellow, oily liquid.[1][2][3] While often categorized as an oleaginous vehicle or solvent, its utility in pharmaceutical development extends far beyond that of a simple inactive ingredient.[4][5] Its unique combination of physicochemical properties, including its low viscosity compared to fixed oils and its excellent solvent capacity for lipophilic compounds, positions it as a critical enabler for various drug delivery systems.[4][6] This technical guide provides an in-depth exploration of the core physicochemical properties of **ethyl oleate**, standardized methodologies for their characterization, and insights into its application in modern drug formulation.

## Core Physicochemical Properties of Ethyl Oleate

A thorough understanding of the physicochemical properties of **ethyl oleate** is paramount for its effective and safe use in pharmaceutical formulations. These properties dictate its behavior as a solvent, its stability, and its suitability for various administration routes.

## Identification and General Characteristics

- Chemical Name: (Z)-9-Octadecenoic acid, ethyl ester[2]

- CAS Registry Number: 111-62-6[7]
- Molecular Formula: C<sub>20</sub>H<sub>38</sub>O<sub>2</sub>[8]
- Molecular Weight: 310.51 g/mol [8]
- Appearance: Colorless to light yellow, mobile, oily liquid[1][2]
- Odor: Slight, but not rancid[2]

## Quantitative Physicochemical Data

The following table summarizes the key quantitative physicochemical properties of pharmaceutical-grade **ethyl oleate**. These values are critical for formulation development, quality control, and ensuring batch-to-batch consistency.

Property	Value	Units	Temperature (°C)
Density	0.87	g/cm <sup>3</sup>	25
	0.866–0.874	g/cm <sup>3</sup>	20
Boiling Point	216–218	°C	at 15 mmHg
Melting Point	-32	°C	
Viscosity (Dynamic)	3.9	mPa·s (cP)	25
Viscosity (Kinematic)	>5.15	mm <sup>2</sup> /s (cSt)	
Refractive Index	1.451	20	
	1.443–1.450		
Flash Point	>113	°C	
Solubility in Water	Insoluble		

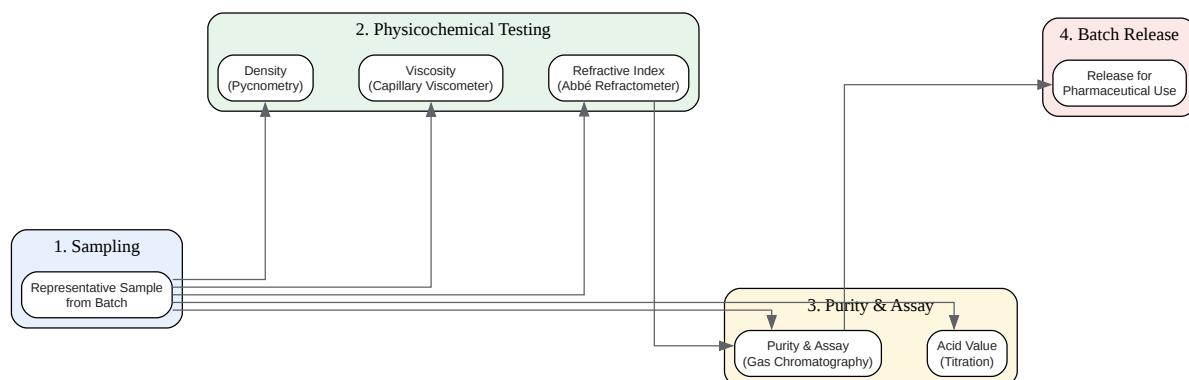
Data compiled from multiple sources.[1][2][8][9][10][11][12]

## Analytical Methodologies for Quality Control

To ensure the identity, purity, and quality of **ethyl oleate** for pharmaceutical use, a series of standardized analytical tests are employed. The following section details the principles and provides step-by-step protocols for these essential evaluations.

## Workflow for Ethyl Oleate Quality Assessment

The following diagram illustrates a typical workflow for the quality assessment of a batch of **ethyl oleate**.



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Caption: Quality control workflow for **ethyl oleate**.

## Experimental Protocols

**Principle:** This method determines the specific gravity, and by extension, the density of a liquid by comparing the weight of a precise volume of the sample to the weight of an equal volume of a reference substance (water).[\[2\]](#)[\[12\]](#)

**Apparatus:**

- Pycnometer (specific gravity bottle)
- Analytical balance
- Water bath maintained at 25°C ( $\pm 0.2^\circ\text{C}$ )
- Thermometer

**Procedure:**

- Calibration:
  - Thoroughly clean and dry the pycnometer.
  - Weigh the empty pycnometer with its stopper.
  - Fill the pycnometer with recently boiled and cooled purified water, ensuring no air bubbles are present.
  - Place the pycnometer in the water bath for 30 minutes to equilibrate to 25°C.
  - Insert the stopper, allowing excess water to escape through the capillary.
  - Dry the exterior of the pycnometer and weigh it.
  - Calculate the weight of the water.
- Sample Measurement:
  - Empty and dry the pycnometer.
  - Fill the pycnometer with the **ethyl oleate** sample.
  - Equilibrate to 25°C in the water bath for 30 minutes.
  - Insert the stopper, wipe the exterior, and weigh.

- Calculate the weight of the **ethyl oleate** sample.
- Calculation:
  - Specific Gravity = (Weight of **ethyl oleate**) / (Weight of water)
  - Density (g/cm<sup>3</sup>) = Specific Gravity × Density of water at 25°C (approx. 0.997 g/cm<sup>3</sup>)

Principle: This method measures the kinematic viscosity of a liquid by determining the time it takes for a fixed volume of the liquid to flow under gravity through a calibrated glass capillary viscometer.[\[6\]](#)

#### Apparatus:

- Calibrated capillary viscometer (e.g., Ostwald or Ubbelohde type)
- Viscometer bath maintained at a constant temperature (e.g., 25°C ±0.1°C)
- Stopwatch

#### Procedure:

- Preparation:
  - Select a clean, dry viscometer where the flow time will be not less than 200 seconds.
  - Filter the **ethyl oleate** sample if it contains particulate matter.
- Measurement:
  - Introduce the **ethyl oleate** sample into the viscometer.
  - Place the viscometer in the constant-temperature bath and allow it to equilibrate for at least 30 minutes.
  - Using suction or pressure, draw the liquid up through the capillary to a point above the upper timing mark.

- Release the suction/pressure and measure the time it takes for the meniscus to pass from the upper to the lower timing mark.
- Repeat the measurement at least twice.
- Calculation:
  - Kinematic Viscosity (mm<sup>2</sup>/s or cSt) = C × t
    - Where:
      - C = Calibration constant of the viscometer (in mm<sup>2</sup>/s<sup>2</sup>)
      - t = Average flow time (in seconds)

Principle: The refractive index is the ratio of the velocity of light in a vacuum to its velocity in the substance. It is a characteristic property that can be used for identification and to assess purity.

[7][8]

Apparatus:

- Abbé refractometer with a light source (sodium D line)
- Constant temperature water bath (e.g., 20°C ±0.2°C)

Procedure:

- Calibration:
  - Calibrate the refractometer using a standard of known refractive index (e.g., distilled water).
- Measurement:
  - Ensure the prisms of the refractometer are clean and dry.
  - Apply a few drops of the **ethyl oleate** sample to the surface of the lower prism.
  - Close the prisms and allow the sample to equilibrate to the set temperature.

- Adjust the instrument to bring the dividing line between the light and dark fields into sharp focus at the intersection of the crosshairs.
- Read the refractive index from the scale.

Principle: Gas chromatography separates volatile compounds based on their partitioning between a gaseous mobile phase and a liquid or solid stationary phase. A Flame Ionization Detector (FID) is commonly used for the quantification of organic compounds like **ethyl oleate**.  
[5][13]

#### Apparatus:

- Gas chromatograph equipped with an FID
- Capillary column suitable for fatty acid ester analysis (e.g., a polar stationary phase)
- Data acquisition system

#### Procedure:

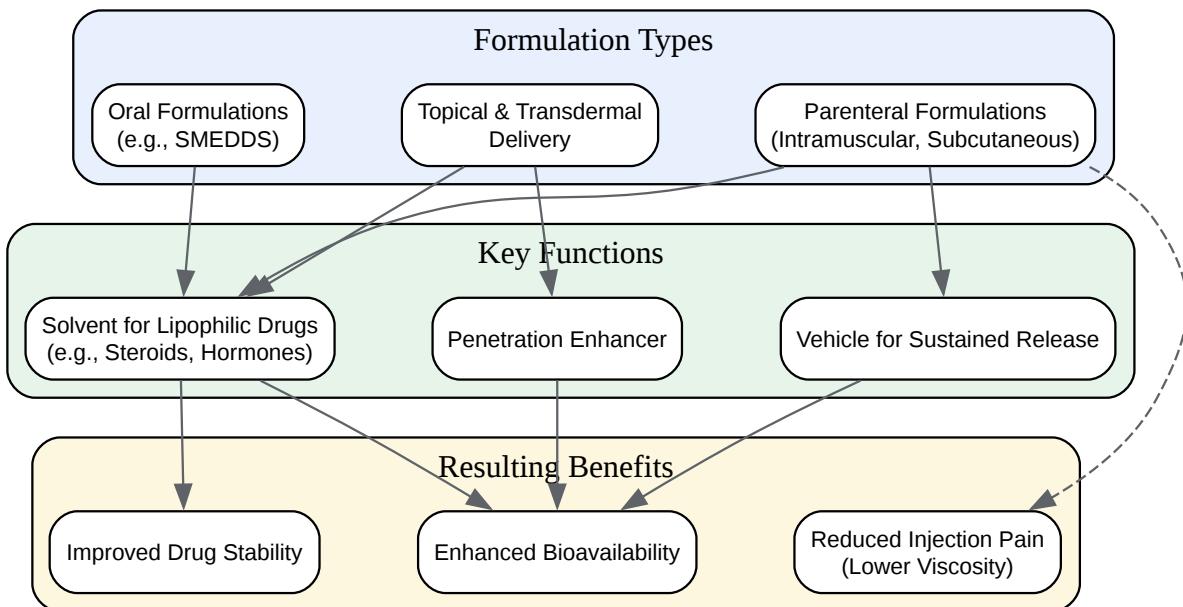
- Chromatographic Conditions (Typical):
  - Column: e.g., Fused silica capillary column (30 m x 0.25 mm) coated with a polyethylene glycol stationary phase.
  - Carrier Gas: Helium or Nitrogen.
  - Injector Temperature: 250°C.
  - Detector Temperature: 275°C.
  - Oven Temperature Program: An initial temperature held for a short period, followed by a temperature ramp to a final temperature.
  - Injection Volume: 1  $\mu$ L.
- Sample Preparation:

- Prepare a solution of **ethyl oleate** in a suitable solvent (e.g., hexane or chloroform).
- Prepare a standard solution of high-purity **ethyl oleate** at a known concentration.
- Analysis:
  - Inject the standard solution to determine the retention time and response factor.
  - Inject the sample solution.
  - Identify the **ethyl oleate** peak in the sample chromatogram by comparing its retention time to that of the standard.
  - Calculate the purity or assay by comparing the peak area of the **ethyl oleate** in the sample to that of the standard.

## Applications in Pharmaceutical Formulations

**Ethyl oleate**'s favorable physicochemical properties make it a versatile excipient in a variety of pharmaceutical formulations.

## Role of Ethyl Oleate in Drug Delivery



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Caption: Applications and benefits of **ethyl oleate** in drug delivery.

**Ethyl oleate** is particularly valued as a solvent and vehicle for parenteral drug administration, especially for intramuscular injections of lipophilic drugs such as steroids and hormones.[6][14] For instance, it is used in compounding pharmacies for the preparation of progesterone injections.[6] Its lower viscosity compared to fixed oils like peanut oil or sesame oil can lead to less pain upon injection.[6]

Furthermore, **ethyl oleate** is utilized in the development of:

- Topical and transdermal formulations, where it can act as a penetration enhancer.[5]
- Self-microemulsifying drug delivery systems (SMEDDS) for oral administration, which can improve the solubility and bioavailability of poorly water-soluble drugs.[5][11]
- Biodegradable microcapsules for subdermal implantation.[4]

## Stability and Storage

**Ethyl oleate** is susceptible to oxidation upon exposure to air, which can lead to an increase in its peroxide value and a darkening of its color.<sup>[2][15]</sup> To ensure its stability and extend its shelf life, it should be stored in well-filled, airtight containers, protected from light, in a cool, dry place.<sup>[2][6]</sup> The inclusion of antioxidants, such as butylated hydroxyanisole (BHA), butylated hydroxytoluene (BHT), and propyl gallate, is a common practice to inhibit oxidation.<sup>[2][15]</sup> For parenteral preparations, **ethyl oleate** can be sterilized by heating at 150°C for one hour.<sup>[2][15]</sup>

## Safety and Toxicological Profile

**Ethyl oleate** is generally considered to be of low toxicity and causes minimal tissue irritation.<sup>[2][6]</sup> It is regulated by the U.S. Food and Drug Administration (FDA) as a food additive.<sup>[1][4]</sup> It is important to note that **ethyl oleate** is a fatty acid ethyl ester (FAEE) that is formed in the body after the ingestion of ethanol.<sup>[1][4]</sup> Some research has suggested that FAEEs may be mediators of ethanol-induced organ damage.<sup>[1]</sup> However, orally ingested **ethyl oleate** is rapidly degraded in the digestive tract.<sup>[1][4]</sup>

## Conclusion

**Ethyl oleate** is a high-value excipient in pharmaceutical sciences, offering significant advantages in the formulation of lipophilic drugs. Its well-defined physicochemical properties, coupled with established analytical methods for its quality control, provide formulators with a reliable and functional component for a range of drug delivery systems. A comprehensive understanding of its properties, as outlined in this guide, is essential for leveraging its full potential in the development of safe and effective medicines.

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